

# Application Note: Microwave-Assisted Extraction of Momfluorothrin from Soil

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## Compound of Interest

Compound Name: Momfluorothrin

Cat. No.: B1263211

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## Introduction

**Momfluorothrin** is a synthetic pyrethroid insecticide used for controlling a variety of pests.<sup>[1]</sup> Due to its application in agricultural and residential settings, there is a need for efficient and reliable methods to determine its concentration in soil samples for environmental monitoring and risk assessment. Microwave-Assisted Extraction (MAE) is a modern technique that offers several advantages over traditional extraction methods, including reduced solvent consumption, shorter extraction times, and improved extraction efficiency.<sup>[2][3]</sup> This application note provides a detailed protocol for the extraction of **Momfluorothrin** from soil using MAE, followed by analysis with Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS).

**Momfluorothrin** is a pale yellow crystalline solid that is soluble in organic solvents such as acetone and ethyl acetate, but has low solubility in water.<sup>[1]</sup> It degrades rapidly in aerobic soil, with a half-life of 2.0 to 4.2 days.<sup>[1]</sup> The protocol described herein is based on established MAE methods for other pyrethroids and incorporates solvent systems validated for **Momfluorothrin** extraction.<sup>[2][4][5]</sup>

## Experimental Protocols

### Materials and Reagents

- **Momfluorothrin** analytical standard

- Acetone (pesticide residue grade)
- n-Hexane (pesticide residue grade)
- Ethyl acetate (pesticide residue grade)
- Anhydrous sodium sulfate
- Silica gel solid-phase extraction (SPE) cartridges
- Deionized water
- Soil sample, sieved (2 mm mesh)

## Equipment

- Microwave extraction system
- Microwave extraction vessels (PTFE-lined)
- Horizontal shaker
- Centrifuge
- Rotary evaporator or nitrogen evaporator
- Solid-phase extraction manifold
- Gas chromatograph with tandem mass spectrometer (GC-MS/MS)

## Sample Preparation

- Air-dry the soil sample and sieve it through a 2 mm mesh to remove large debris.
- Determine the moisture content of a subsample to allow for reporting results on a dry weight basis.
- For recovery studies, spike a known amount of soil with a standard solution of **Momfluorothrin**. Allow the solvent to evaporate before extraction.

## Microwave-Assisted Extraction (MAE) Protocol

- Weigh 10 g of the prepared soil sample into a microwave extraction vessel.
- Add 30 mL of a 1:1 (v/v) mixture of acetone and n-hexane to the vessel.
- Seal the vessel and place it in the microwave extraction system.
- Apply microwave irradiation according to the parameters in Table 1.
- After extraction, allow the vessel to cool to room temperature.
- Filter the extract through anhydrous sodium sulfate to remove any residual water.

Table 1: MAE Operational Parameters

Parameter	Value
Solvent	Acetone:n-Hexane (1:1, v/v)
Solvent Volume	30 mL
Sample Weight	10 g
Microwave Power	700 W
Temperature	120°C
Ramp Time	5 minutes
Hold Time	15 minutes
Pressure	80 psi

## Extract Clean-up: Solid-Phase Extraction (SPE)

- Concentrate the filtered extract to approximately 1 mL using a rotary evaporator or nitrogen evaporator at a temperature below 40°C.
- Condition a silica gel SPE cartridge with n-hexane.

- Load the concentrated extract onto the SPE cartridge.
- Elute the analytes with 20 mL of a 5:1 (v/v) mixture of n-hexane and ethyl acetate.[4]
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1.0 mL of ethyl acetate for GC-MS/MS analysis.[4]

## Analytical Method: GC-MS/MS

The analysis of **Momfluorothrin** is performed using a GC-MS/MS system.[4][6] The specific isomers, S-1563RTZ and S-1563RTE, are monitored separately, and the total **Momfluorothrin** concentration is calculated as the sum of the two isomers.[4]

Table 2: GC-MS/MS Conditions

Parameter	Value
Gas Chromatograph	
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Injection Volume	1 µL (splitless)
Injector Temperature	250°C
Oven Program	100°C (1 min hold), ramp at 10°C/min to 240°C, hold for 15 min
Carrier Gas	Helium
Mass Spectrometer	
Ionization Mode	Electron Impact (EI)
Acquisition Mode	Multiple Reaction Monitoring (MRM)

## Data Presentation

The following table summarizes the expected performance of the MAE method for pyrethroid insecticides based on literature data.

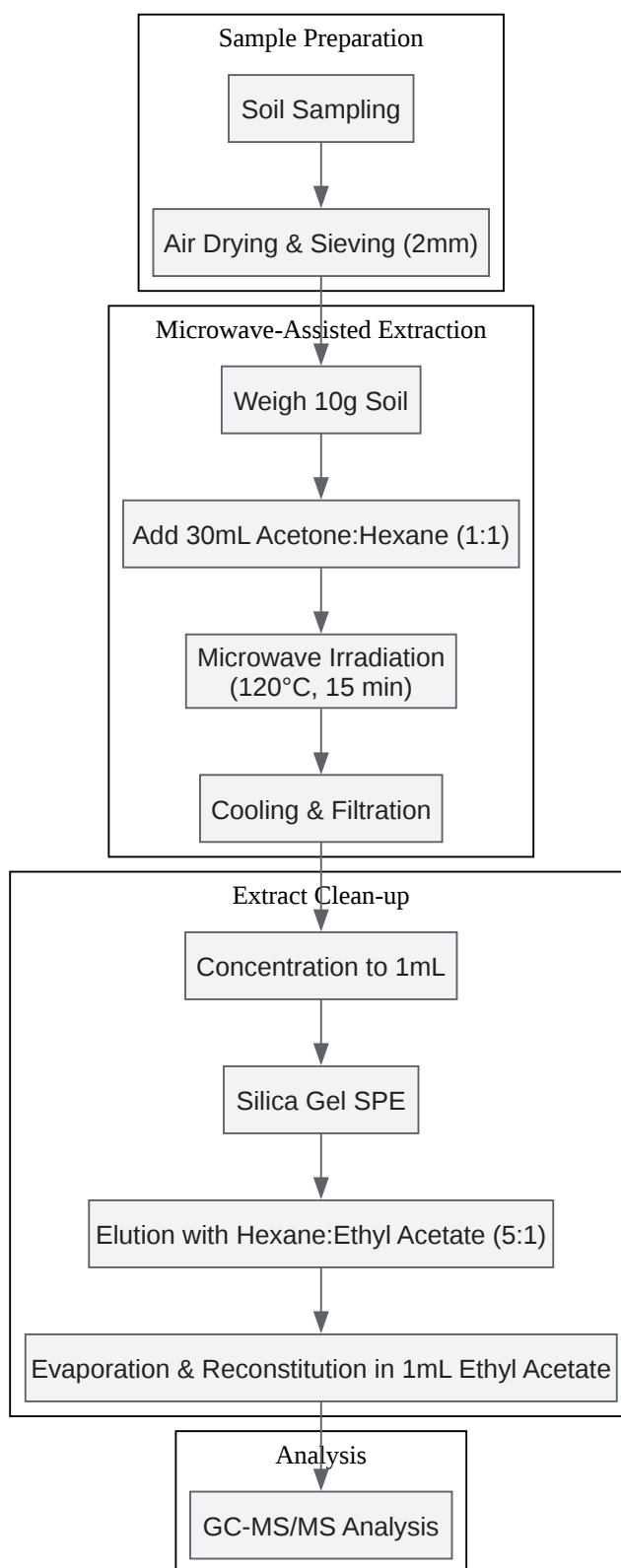
Table 3: Expected Performance Data for Pyrethroid Extraction from Soil using MAE

Analyte	Recovery (%)	Relative Standard Deviation (RSD, %)	Limit of Quantitation (LOQ) (µg/kg)
Momfluorothrin	85-110 (expected)	< 15	10[4][6]
Deltamethrin	97-106	1-7	1-200 (GC-ECD)
Cypermethrin	97-106	1-7	1-200 (GC-ECD)
Permethrin	97-106	1-7	1-200 (GC-ECD)
Bifenthrin	97-106	1-7	1-200 (GC-ECD)

Note: Recovery and RSD data for pyrethroids other than **Momfluorothrin** are based on a study by Seebunruang et al. (2020) and are provided as an indication of expected performance.

## Visualizations

## Experimental Workflow



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Caption: Workflow for MAE of **Momfluorothrin** from soil.

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## References

- 1. [sumitomo-chem.co.jp](http://sumitomo-chem.co.jp) [[sumitomo-chem.co.jp](http://sumitomo-chem.co.jp)]
- 2. [scialert.net](http://scialert.net) [[scialert.net](http://scialert.net)]
- 3. [brjac.com.br](http://brjac.com.br) [[brjac.com.br](http://brjac.com.br)]
- 4. [epa.gov](http://epa.gov) [[epa.gov](http://epa.gov)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. ECM for Momfluorothrin in Soil - MRID 49019934 | Analytical Methods and Procedures for Pesticides | US EPA [19january2017snapshot.epa.gov]
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